

Application Notes and Protocols for the Synthesis of Barium Bromate

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Compound of Interest

Compound Name: Barium bromate

CAS No.: 13967-90-3

Cat. No.: B079177

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Abstract

This document provides a detailed experimental protocol for the synthesis of **barium bromate**, $\text{Ba}(\text{BrO}_3)_2$, a valuable oxidizing agent and intermediate in the preparation of other bromate salts. The synthesis is achieved through a straightforward precipitation reaction between a soluble barium salt and a soluble bromate salt. The protocol emphasizes the purification of the product by recrystallization, leveraging the temperature-dependent solubility of **barium bromate** in water. Safety considerations for handling the toxic barium salts and oxidizing bromates are thoroughly addressed.

Introduction

Barium bromate is an inorganic compound with significant applications in analytical chemistry as a reagent and in pyrotechnics due to its oxidizing properties.^[1] The most common and efficient method for its preparation is a double displacement reaction in an aqueous solution.^[1] This method relies on the differential solubility of the resulting salts, where **barium bromate** has low solubility in cold water but is significantly more soluble in hot water, facilitating its

separation and purification.[1] The monohydrate form, $\text{Ba}(\text{BrO}_3)_2 \cdot \text{H}_2\text{O}$, is typically obtained when crystallizing from aqueous solutions.[1][2]

Data Presentation

Physicochemical Properties of Barium Bromate

Property	Value	References
Chemical Formula	$\text{Ba}(\text{BrO}_3)_2$	[1]
Molecular Weight	393.13 g/mol	[3]
Appearance	White crystalline solid or powder	[4][5]
Decomposition Temperature	~260 °C	[6]
Density	3.99 g/cm ³	[6]

Solubility of Barium Bromate Monohydrate in Water

Temperature (°C)	Solubility (g/100 mL)	References
10	0.44	[1][6]
30	0.96	[1][6]
100	5.39	[1][6]

Experimental Protocol

Materials and Reagents

- Barium chloride dihydrate ($\text{BaCl}_2 \cdot 2\text{H}_2\text{O}$) or Barium nitrate ($\text{Ba}(\text{NO}_3)_2$)
- Potassium bromate (KBrO_3) or Sodium bromate (NaBrO_3) (Note: Potassium bromate is preferred to avoid sodium contamination which can interfere with flame tests[1])
- Deionized water
- Ice

Equipment

- Beakers
- Graduated cylinders
- Glass stirring rod
- Heating plate or Bunsen burner
- Buchner funnel and flask
- Filter paper
- Watch glass
- Drying oven or desiccator

Synthesis of Barium Bromate

The synthesis is based on the following reaction:



An optimal molar ratio of 1:2 for barium ions to bromate ions should be used to maximize the yield.[4]

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a concentrated solution of a soluble barium salt (e.g., barium chloride) by dissolving it in a minimal amount of hot deionized water.
 - Prepare a concentrated solution of a soluble bromate salt (e.g., potassium bromate) by dissolving it in a minimal amount of hot deionized water.
- Precipitation:

- While both solutions are still boiling hot, add the potassium bromate solution to the barium chloride solution with constant stirring.[4]
- A white precipitate of **barium bromate** will form rapidly.
- Allow the mixture to cool down slowly to room temperature to encourage crystal growth.
- Isolation of Crude Product:
 - Once cooled, place the mixture in an ice bath to maximize the precipitation of **barium bromate** due to its low solubility in cold water.
 - Separate the precipitate from the solution by vacuum filtration using a Buchner funnel.
 - Wash the precipitate with a small amount of ice-cold deionized water to remove the more soluble potassium chloride byproduct.[4]

Purification by Recrystallization

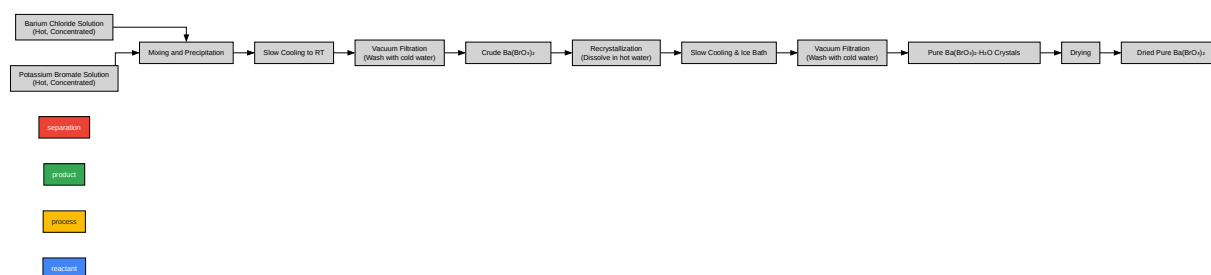
- Dissolution:
 - Transfer the crude **barium bromate** crystals to a beaker.
 - Add a minimal amount of deionized water, approximately 10 mL for every 1 gram of **barium bromate**, and heat the mixture to boiling while stirring.[4]
 - If necessary, slowly add more boiling deionized water until all the **barium bromate** has dissolved.
- Crystallization:
 - Cover the beaker with a watch glass and allow the solution to cool slowly to room temperature. This slow cooling promotes the formation of larger, purer crystals.
 - Once at room temperature, place the beaker in an ice bath for at least 30 minutes to maximize the yield of pure crystals.
- Isolation and Drying:

- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of ice-cold deionized water.
- Dry the purified **barium bromate** crystals in a drying oven at a temperature well below its decomposition temperature or in a desiccator. The expected yield of this recrystallization step is over 90%.^[1]

Safety Precautions

- Toxicity: Barium salts are highly toxic if ingested or inhaled.^{[1][4][5]} Bromates are also toxic and are suspected carcinogens.^[1]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side-shields or a face shield, chemical-resistant gloves, and a lab coat.^{[2][7][8]} An effective dust mask should be used when handling the powdered substance.^[2]
- Ventilation: Work in a well-ventilated area, preferably within a fume hood, to avoid inhalation of dust.^[7]
- Fire Hazard: **Barium bromate** is a strong oxidizing agent and can ignite or cause explosions when in contact with combustible materials such as wood, paper, and oils.^{[4][5][7]} It can also react violently with reducing agents, aluminum, sulfur, and other metals.^[5]
- Thermal Decomposition: Upon heating, **barium bromate** decomposes and may explode.^[7] The decomposition produces toxic fumes, including bromine.^{[5][7]}
- Handling and Storage: Store **barium bromate** in a cool, dry, well-ventilated area away from incompatible materials.^[7] Keep containers tightly closed.
- Spill and Waste Disposal: In case of a spill, evacuate the area and remove all ignition sources.^[7] Collect the spilled material safely and place it in a sealed container for disposal as hazardous waste.^[7] All waste containing barium salts must be disposed of according to local regulations at a proper waste processing facility.^[1]

Mandatory Visualization



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Caption: Experimental workflow for the synthesis and purification of **barium bromate**.

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